

# Discovery and first isolation of Samioside

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Samioside

Cat. No.: B1243889

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An In-depth Technical Guide on the Discovery and First Isolation of **Samioside**

## Introduction

**Samioside** is a phenylethanoid glycoside that was first discovered and isolated from the aerial parts of *Phlomis samia*, a plant belonging to the Lamiaceae family.[1][2][3] It has also been reported to be found in *Lantana trifolia*. The structure of **Samioside** was identified as 1-O-3,4-(dihydroxyphenyl)ethyl-beta-D-apiofuranosyl-(1-->4)-alpha-L-rhamnopyranosyl-(1-->3)-4-O-caffeoyl-beta-D-glucopyranoside.[2][3][4] Initial studies on **Samioside** revealed its potential as a bioactive compound, demonstrating both free-radical scavenging and antimicrobial properties.[2][3] This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Samioside**, intended for researchers, scientists, and professionals in the field of drug development.

## Data Presentation

The following tables summarize the quantitative data available for **Samioside** and its activities.

Table 1: Physicochemical Properties of **Samioside**

Property	Value	Source
Molecular Formula	C34H44O19	[1]
Molecular Weight	756.7 g/mol	[1]
Monoisotopic Mass	756.24767917 Da	[1]
XLogP3	-1.7	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Table 2: Spectroscopic Data for **Samioside**

While the complete NMR data from the original publication is not available, the following table presents the expected <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts for the core moieties of **Samioside**, based on its structure and data from similar phenylethanoid glycosides.

Moiety	Atom	Expected <sup>1</sup> H-NMR ( $\delta$ , ppm)	Expected <sup>13</sup> C-NMR ( $\delta$ , ppm)
Phenylethanol			
C-1	-	~71.0	
C-2	~2.80 (t)	~36.0	
C-1'	-	~130.0	
C-2'	~6.70 (d)	~116.0	
C-5'	~6.60 (d)	~115.0	
C-6'	~6.50 (dd)	~120.0	
Caffeoyl			
C-1''	-	~166.0	
C-2'' ( $\alpha$ )	~6.25 (d)	~114.0	
C-3'' ( $\beta$ )	~7.55 (d)	~145.0	
C-1'''	-	~126.0	
C-2'''	~7.05 (d)	~115.0	
C-5'''	~6.80 (d)	~116.0	
C-6'''	~6.95 (dd)	~122.0	
Sugars			
Glucose C-1	~4.40 (d)	~103.0	
Rhamnose C-1	~5.15 (br s)	~102.0	
Apiose C-1	~5.30 (d)	~110.0	
Rhamnose CH <sub>3</sub>	~1.10 (d)	~18.0	

Table 3: Biological Activity of **Samioside**

Activity	Assay	Organism/Target	Result	Source
Antioxidant	DPPH Radical Scavenging	DPPH Radical	Active scavenger	[2][3]
Antimicrobial	Microdilution	Staphylococcus aureus	Weakly active	[1]
Staphylococcus epidermidis	Weakly active	[1]		
Enterobacter cloacae	Weakly active	[1]		
Escherichia coli	Weakly active	[1]		
Klebsiella pneumoniae	Weakly active	[1]		
Pseudomonas aeruginosa	Weakly active	[1]		

## Experimental Protocols

The following sections detail the methodologies for the first isolation and characterization of **Samioside** from *Phlomis samia*.

## Plant Material Collection and Preparation

The aerial parts of *Phlomis samia* were collected and air-dried at room temperature. The dried plant material was then ground into a fine powder to increase the surface area for efficient extraction.

## Extraction

The powdered plant material was extracted with a polar solvent, such as methanol or ethanol, at room temperature. This process was repeated multiple times to ensure the exhaustive extraction of the phenylethanoid glycosides. The extracts were then combined and concentrated under reduced pressure to yield a crude extract.

## Purification

The crude extract was subjected to a series of chromatographic techniques to isolate **Samioside**. A plausible purification workflow is as follows:

- **Solvent-Solvent Partitioning:** The crude extract was suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to remove non-polar and moderately polar compounds. The phenylethanoid glycosides, being highly polar, are expected to remain in the aqueous layer.
- **Column Chromatography:** The aqueous fraction was then subjected to column chromatography over a suitable stationary phase, such as Diaion HP-20 or Sephadex LH-20. The column was eluted with a gradient of methanol in water, and the fractions were monitored by thin-layer chromatography (TLC).
- **Preparative High-Performance Liquid Chromatography (HPLC):** The fractions containing **Samioside** were further purified by preparative reversed-phase HPLC.<sup>[5]</sup> A C18 column was used with a mobile phase consisting of a gradient of acetonitrile in water. The elution was monitored by a UV detector, and the peak corresponding to **Samioside** was collected.

## Structure Elucidation

The structure of the purified **Samioside** was elucidated using a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry was used to determine the molecular formula of **Samioside**.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (<sup>1</sup>H and <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) NMR experiments were conducted to establish the connectivity of the atoms and the stereochemistry of the molecule.<sup>[6][7][8]</sup>

## Bioactivity Assays

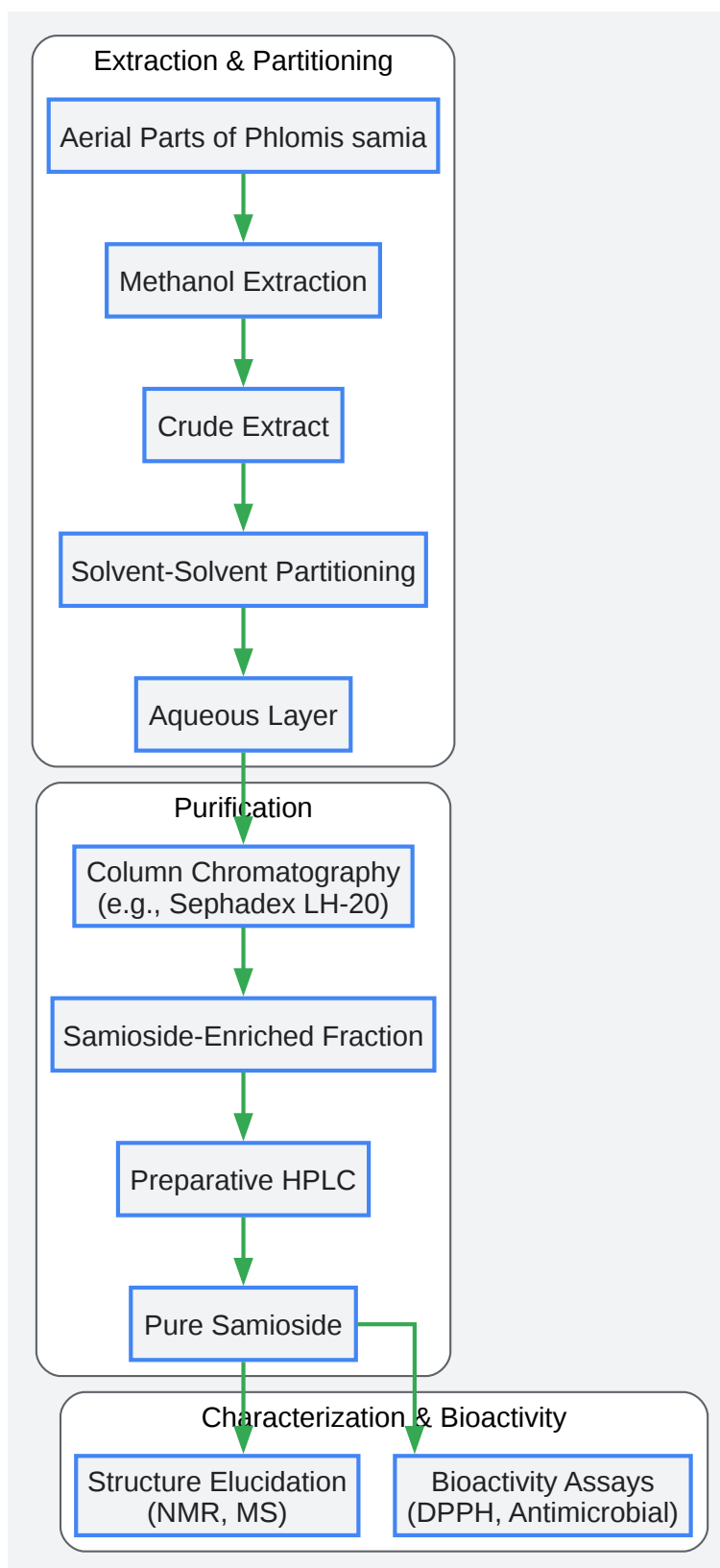
- **DPPH Radical Scavenging Assay:** The antioxidant activity of **Samioside** was evaluated by its ability to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.<sup>[9][10]</sup> The

decrease in absorbance of the DPPH solution in the presence of **Samioside** was measured spectrophotometrically.

- Antimicrobial Activity Assay: The antimicrobial activity of **Samioside** was determined using the broth microdilution method to determine the minimum inhibitory concentration (MIC) against a panel of Gram-positive and Gram-negative bacteria.[\[11\]](#)[\[12\]](#)

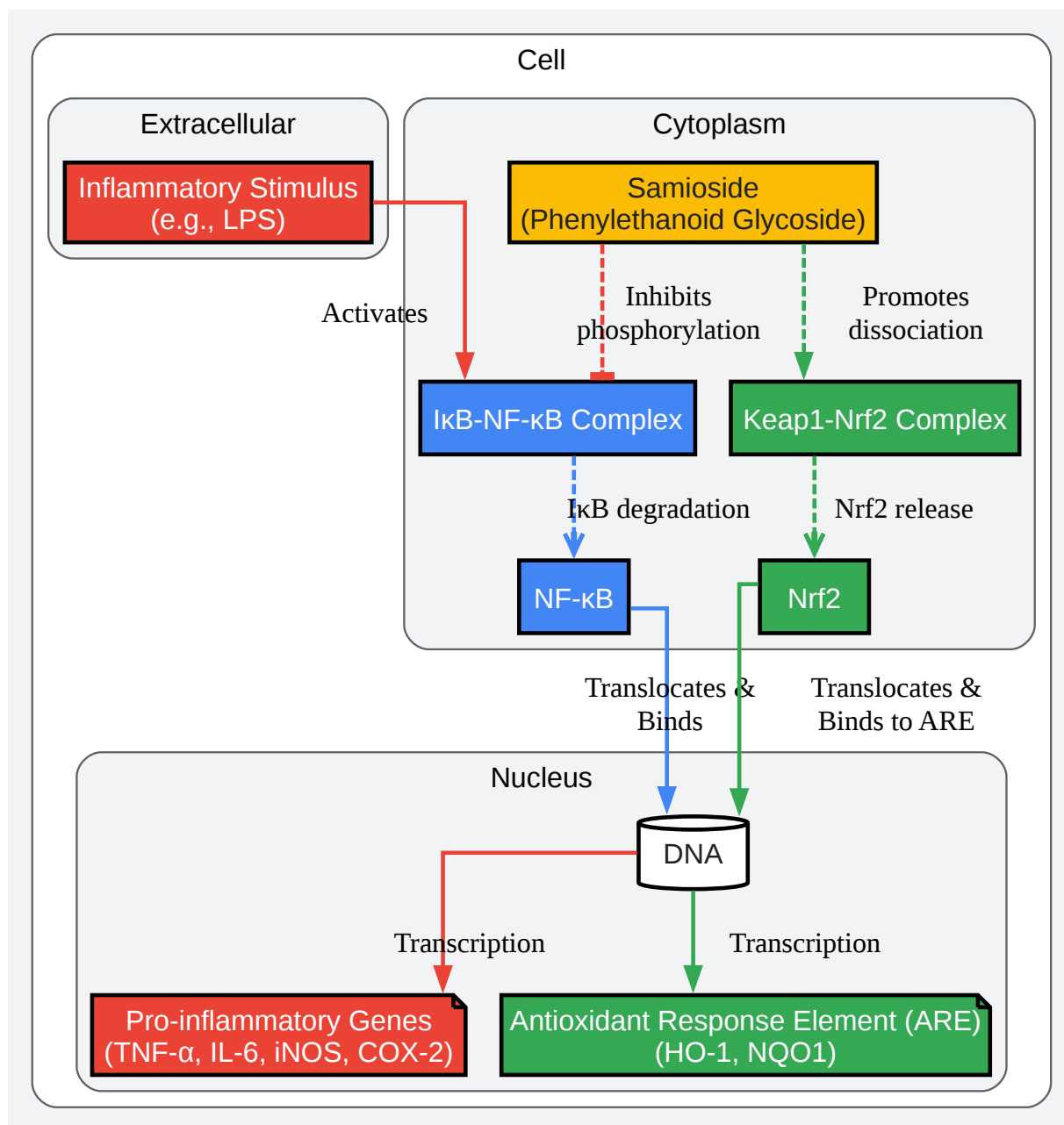
## Mandatory Visualization

The following diagrams illustrate the experimental workflow for the isolation of **Samioside** and a proposed signaling pathway for the anti-inflammatory activity of phenylethanoid glycosides.



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Caption: Experimental workflow for the first isolation and characterization of **Samioside**.



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Caption: Proposed anti-inflammatory and antioxidant signaling pathway for phenylethanoid glycosides like **Samioside**.<sup>[2][3][13]</sup>



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- To cite this document: BenchChem. [Discovery and first isolation of Samioside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243889#discovery-and-first-isolation-of-samioside]

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